

Personal protective equipment for handling Cinnamonnitrile

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Compound of Interest

Compound Name: Cinnamonnitrile

Cat. No.: B1584988

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Essential Safety and Handling Guide for Cinnamonnitrile

This guide provides immediate, essential safety protocols and logistical information for handling **Cinnamonnitrile** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Personal Protective Equipment (PPE)

When handling **Cinnamonnitrile**, appropriate personal protective equipment is mandatory to minimize exposure and ensure safety. The recommended PPE includes:

- **Eye and Face Protection:** Wear chemical safety goggles or glasses that meet the ANSI Z.87.1 1989 standard.[1] A face shield should be worn over safety glasses if there is a risk of splashing.[1]
- **Skin Protection:** Chemical-resistant gloves are required.[2] Disposable nitrile gloves can offer short-term protection.[1] For full contact, butyl-rubber gloves with a minimum thickness of 0.7 mm are recommended. Always inspect gloves before use and change them immediately upon contact with the chemical.[1] A lab coat should be worn and buttoned to cover as much skin as possible.[1]
- **Respiratory Protection:** Work should be conducted in a well-ventilated area.[3][4] If engineering controls are insufficient to maintain exposure below permissible limits, a NIOSH-

approved respirator is required.[1]

- Footwear: Wear closed-toe, closed-heel shoes that cover the entire foot.[1]

Quantitative Safety Data

The following table summarizes key quantitative safety and physical data for **Cinnamonnitrile**.

Property	Value	Source
Acute Oral Toxicity (LD50, Rat)	275 mg/kg	[3][4]
Acute Dermal Toxicity (LD50, Rabbit)	1910 mg/kg	[4]
Flash Point	> 110 °C / > 230 °F	[5][6]
Boiling Point	253 - 255 °C	[5][7]
Specific Gravity	1.023 - 1.032 @ 20-25 °C	[6]
Appearance	Clear colorless to pale yellow liquid	[2][7]

Operational and Emergency Protocols

Standard Handling and Storage Procedures

Handling:

- Always handle **Cinnamonnitrile** in accordance with good industrial hygiene and safety practices.[4]
- Avoid contact with skin, eyes, and clothing.[5] Do not breathe vapors or mists.[3]
- Wash hands and any exposed skin thoroughly after handling, especially before breaks and at the end of the workday.[3][4][5]
- Do not eat, drink, or smoke in areas where **Cinnamonnitrile** is handled or stored.[3][8]
- Ensure that eyewash stations and safety showers are located close to the workstation.[5]

Storage:

- Store in a cool, dry, and well-ventilated place away from heat, sparks, open flames, and hot surfaces.[\[2\]](#)[\[4\]](#)[\[6\]](#)[\[8\]](#)
- Keep containers tightly closed to prevent contamination and degradation.[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[8\]](#)
- **Cinnamonnitrile** is sensitive to air and light; store under nitrogen.[\[2\]](#)
- Store locked up or in an area accessible only to qualified and authorized personnel.[\[2\]](#)[\[3\]](#)
- It should be kept away from strong oxidizing agents and incompatible materials like acids and alkalis.[\[2\]](#)[\[8\]](#)

First-Aid Measures

- If Inhaled: Move the person to fresh air.[\[5\]](#)[\[8\]](#) If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[\[5\]](#) Seek medical attention if symptoms persist.[\[8\]](#)
- In Case of Skin Contact: Immediately take off all contaminated clothing.[\[3\]](#) Wash the affected area with plenty of soap and water for at least 15 minutes.[\[4\]](#)[\[5\]](#) Get medical advice if skin irritation or a rash occurs.[\[2\]](#)[\[4\]](#)
- In Case of Eye Contact: Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, also under the eyelids.[\[3\]](#)[\[4\]](#)[\[5\]](#) Remove contact lenses if present and easy to do.[\[3\]](#)
[\[5\]](#) If eye irritation persists, get medical advice.[\[5\]](#)
- If Swallowed: Rinse mouth with water.[\[4\]](#) Do NOT induce vomiting.[\[9\]](#) Immediately call a POISON CENTER or doctor.

Spill and Disposal Plan

Accidental Release Measures:

- Evacuate personnel from the danger area and ensure adequate ventilation.[\[3\]](#)
- Remove all sources of ignition.[\[4\]](#)

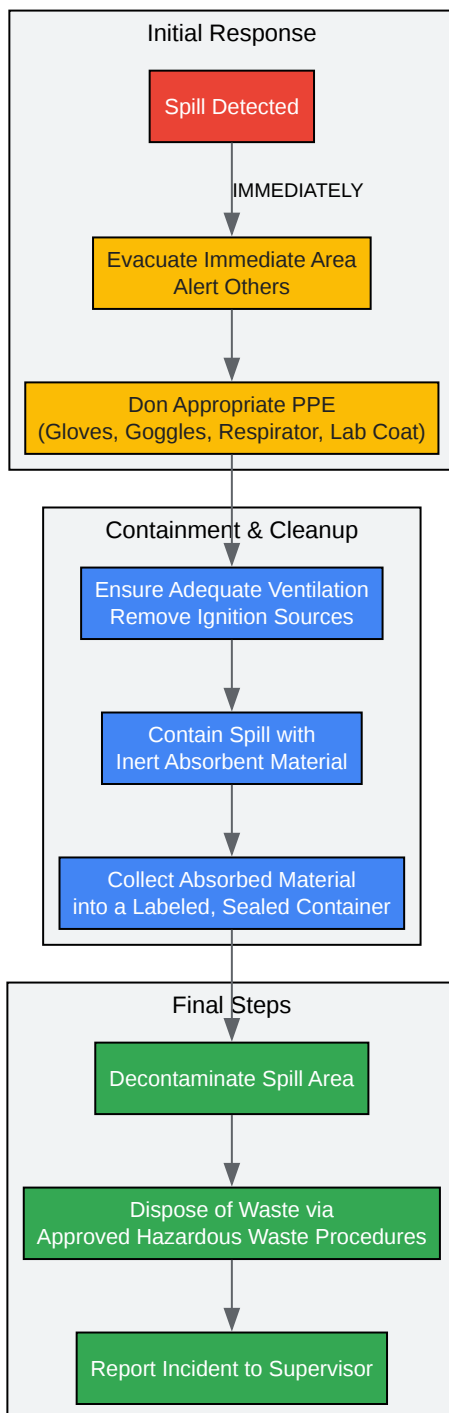
- Wear appropriate personal protective equipment as detailed above, including respiratory protection.[3]
- Prevent the spill from entering drains, surface water, or ground water.[3][4]
- Contain the spillage using sand or an inert absorbent material (e.g., Chemizorb®).[3][4][5]
- Collect the absorbed material and place it in a suitable, closed container for disposal.[5]
- Clean the affected area thoroughly.[3]

Disposal:

- Dispose of **Cinnamonnitrile** and any contaminated materials at an approved waste disposal plant.[5]
- Disposal must be in accordance with all applicable federal, state, and local environmental regulations.[4]
- Empty containers should be taken to an approved waste handling site for recycling or disposal.[4]

Emergency Workflow: Cinnamonnitrile Spill Response

Workflow for Cinnamionitrile Spill Response



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Caption: Logical workflow for responding to a **Cinnamionitrile** spill.

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